

# Candididin D stock solution preparation and storage

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## Compound of Interest

Compound Name: *Candididin D*

Cat. No.: *B606466*

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## Application Notes and Protocols for Candididin D

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Candididin D** is the major and most active component of the candididin complex, a group of polyene macrolide antifungal antibiotics produced by the bacterium *Streptomyces griseus*[1][2]. As a heptaene macrolide, its primary mechanism of action involves binding to ergosterol, a key sterol in the fungal cell membrane. This binding disrupts membrane integrity, leading to the leakage of essential cellular contents and ultimately, fungal cell death[1][3]. Its potent activity, particularly against *Candida albicans*, makes it a valuable compound for research and clinical applications in treating fungal infections like vulvovaginal candidiasis[2][3][4].

Proper preparation and storage of **Candididin D** stock solutions are critical for ensuring experimental reproducibility and preserving the compound's antifungal efficacy. This document provides detailed protocols and data to guide researchers in these procedures.

### Physicochemical Properties and Storage Recommendations

Quantitative data regarding the properties and storage of **Candididin D** are summarized below for easy reference.

Table 1: Physicochemical Properties of **Candididin D**

Property	Value	Source(s)
Molecular Formula	C <sub>59</sub> H <sub>84</sub> N <sub>2</sub> O <sub>18</sub>	[5]
Molecular Weight	1109.3 g/mol	[4][5]
Appearance	Solid powder	[6]
Solubility	Soluble in DMSO, DMF, ethanol, methanol	[2][6]
Light Sensitivity	Sensitive to UV light (e.g., 365 nm), which induces isomerization	[7]

Table 2: Recommended Storage Conditions

Form	Condition	Duration	Source(s)
Solid Powder	Dry, dark at 0 - 4°C	Short-term (days to weeks)	[6]
Dry, dark at -20°C	Long-term (months to years)	[6]	
Stock Solution	Protect from light at 0 - 4°C	Short-term (days to weeks)	[6]
Protect from light at -20°C	Long-term (months)	[6]	

## Experimental Protocol: Preparation of **Candididin D** Stock Solution

This protocol details the steps for preparing a 10 mg/mL stock solution of **Candididin D** in DMSO. This concentration is a common starting point for further dilutions in experimental assays.

#### Materials:

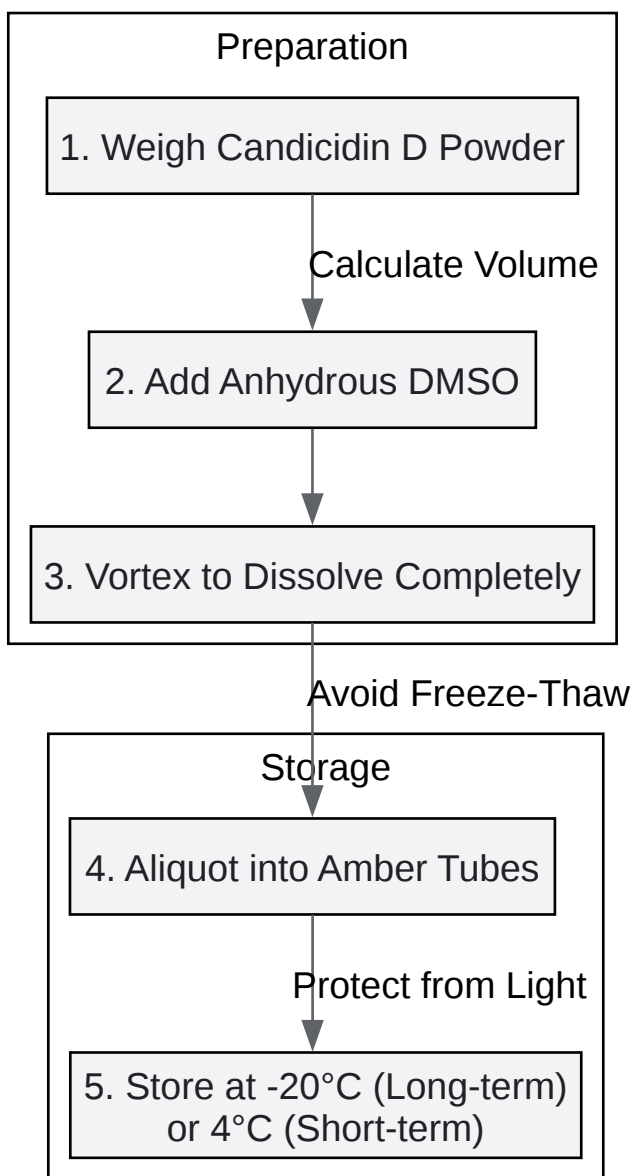
- **Candididin D** powder (purity >98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

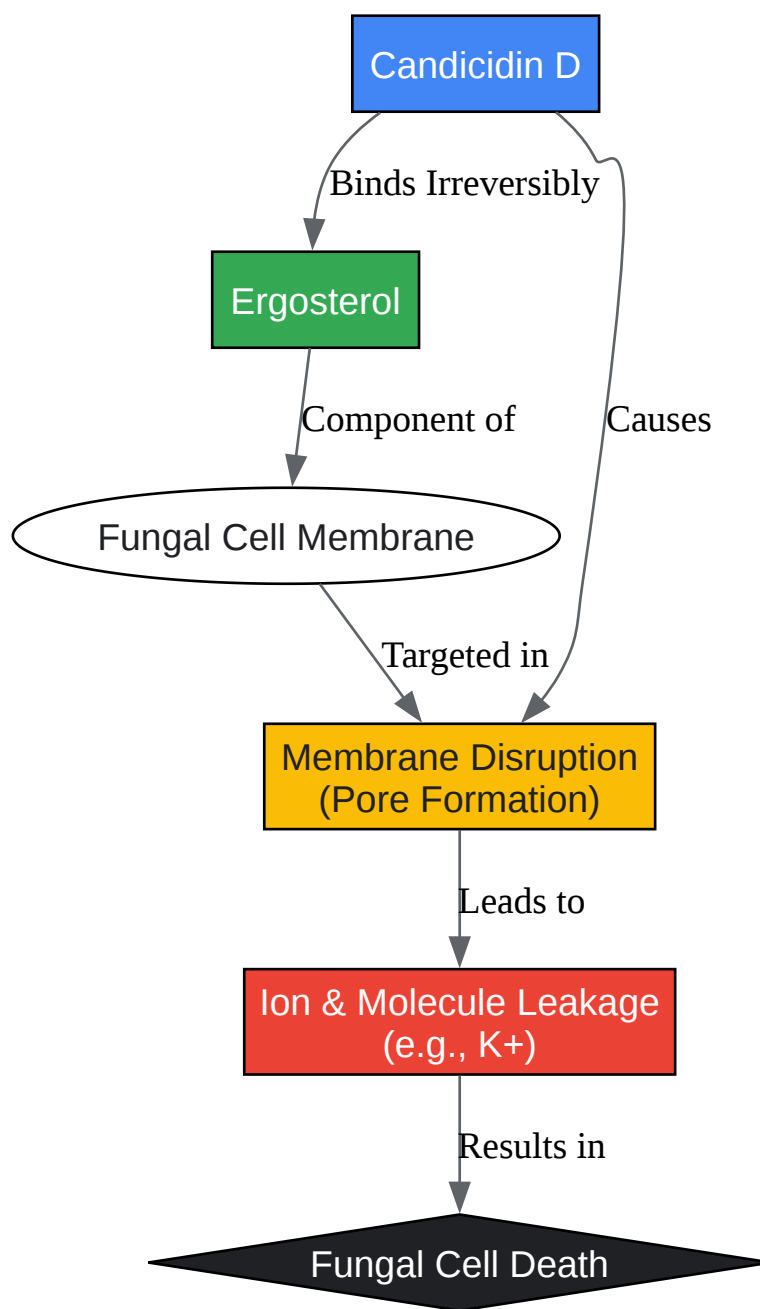
#### Procedure:

- **Pre-Equilibration:** Before opening, allow the vial of **Candididin D** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic powder.
- **Weighing:** Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Candididin D** powder (e.g., 10 mg) and transfer it into the tube.
- **Solvent Addition:** Based on the desired concentration (e.g., 10 mg/mL), calculate the required volume of DMSO. For 10 mg of powder, 1 mL of DMSO is needed. Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the powder.
- **Dissolution:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear. Gentle warming in a 37°C water bath can aid dissolution if necessary, but prolonged heating should be avoided.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment.
- **Labeling and Storage:** Clearly label each aliquot with the compound name ("**Candididin D**"), concentration (10 mg/mL in DMSO), preparation date, and your initials. For long-term

storage, place the aliquots at -20°C, protected from light[6]. For short-term use, store at 4°C[6].

## Visualized Workflows and Mechanisms





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